

Application Notes and Protocols for 4'-Methylvalerophenone in Fragrance Formulation

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Compound of Interest

Compound Name: **4'-Methylvalerophenone**

Cat. No.: **B155563**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **4'-Methylvalerophenone**, a versatile aromatic ketone for use in fragrance formulations. This document outlines its chemical and physical properties, olfactory profile, and application protocols to guide researchers and perfumers in its effective use.

Introduction to 4'-Methylvalerophenone

4'-Methylvalerophenone, also known as 1-(4-methylphenyl)pentan-1-one, is a synthetic aroma chemical belonging to the aromatic ketone family.^[1] Its chemical structure, characterized by a phenyl ring substituted with a methyl group and a pentanone chain, contributes to its unique olfactory properties.^[1] While primarily used as an intermediate in organic synthesis, its distinct aromatic profile makes it a valuable ingredient in the creation of fine fragrances, cosmetics, and other scented products.^{[1][2]}

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4'-Methylvalerophenone** is essential for its proper handling, storage, and formulation.

Property	Value	Reference
Chemical Name	1-(4-methylphenyl)pentan-1-one	[3]
CAS Number	1671-77-8	[3]
Molecular Formula	C ₁₂ H ₁₆ O	[3][4]
Molecular Weight	176.25 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid/oil	[1][3]
Odor	Mild, characteristic of aromatic ketones; described as a strong odor	[1][2]
Boiling Point	261 °C	[3]
Melting Point	17 °C	[3]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, diethyl ether, chloroform, and methanol.[1] [2][3]	
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area.	[1]

Olfactory Profile and Application in Fragrance

Aromatic ketones, as a class, are known to impart a range of scent notes from woody and flowery to powdery and musky.[5] They generally possess moderate volatility, which allows them to function as effective mid to base notes, contributing to the fragrance's longevity and depth.

While specific, detailed descriptors for **4'-Methylvalerophenone** are not widely published, its character as an aromatic ketone suggests potential for:

- Enhancing Floral and Woody Accords: Its inherent aromatic character can be used to add complexity and warmth to floral bouquets and woody compositions.
- Providing a Powdery, Musky Dry-down: Many aromatic ketones contribute to the lingering, substantive character of a fragrance, making them valuable in the base notes.
- Use as a Fixative: Due to their moderate rate of evaporation, aromatic ketones can help to anchor more volatile top notes, extending the overall life of the fragrance on the skin.

Blending Recommendations

Given its general profile as an aromatic ketone, **4'-Methylvalerophenone** is likely to blend well with a variety of fragrance materials. Experimental blending is crucial to determine its specific synergies.

- With Floral Notes: Consider blending with jasmine, rose, ylang-ylang, and other white florals to add a layer of complexity and sophistication.
- With Woody Notes: Combine with sandalwood, cedarwood, vetiver, and patchouli to enhance the warmth and richness of the woody accord.
- With Amber and Musky Notes: Use in conjunction with materials like Ambroxan, Galaxolide, and various synthetic musks to create a sensual and long-lasting dry-down.
- With Gourmand Notes: Judicious use may add an interesting nuance to sweet and edible fragrance profiles.

Experimental Protocols

The following protocols are provided as a starting point for the evaluation and incorporation of **4'-Methylvalerophenone** into fragrance formulations.

Protocol for Olfactory Evaluation of Raw Material

Objective: To determine the specific olfactory characteristics of **4'-Methylvalerophenone**.

Materials:

- **4'-Methylvalerophenone**

- Perfumer's alcohol (ethanol)
- Glass beakers
- Pipettes
- Scent strips

Procedure:

- Prepare a 10% dilution of **4'-Methylvalerophenone** in perfumer's alcohol. This is a standard starting concentration for the evaluation of new aroma chemicals.
- Dip a clean scent strip into the 10% solution, ensuring not to oversaturate the strip.
- Wave the scent strip gently in front of the nose to evaluate the initial "top note" impression. Record all initial descriptors that come to mind (e.g., sweet, fruity, floral, woody, spicy, etc.).
- Allow the scent strip to air for several minutes to an hour. Re-evaluate the scent to determine the "heart" or "mid-notes" of the material. Note any changes in the olfactory profile.
- Continue to evaluate the scent strip periodically over several hours to assess the "base notes" and the overall longevity (substantivity) of the material.

Protocol for Incorporation into a Fragrance Concentrate

Objective: To test the performance and blending characteristics of **4'-Methylvalerophenone** within a simple fragrance accord.

Materials:

- 10% dilution of **4'-Methylvalerophenone**
- 10% dilutions of other selected aroma chemicals (e.g., a simple floral or woody accord)
- Perfumer's alcohol

- Glass vials with caps
- Pipettes
- Digital scale

Procedure:

- Create a simple base accord. For example, a basic woody accord could be formulated with Iso E Super (60%), Cedarwood Atlas (30%), and Vetiver Haiti (10%).
- Prepare several variations of this accord, each with a different concentration of the 10% **4'-Methylvalerophenone** solution (e.g., 1%, 2%, 5%, 10% of the total concentrate).
- Ensure each formulation is thoroughly mixed.
- Allow the blends to macerate for at least 48 hours in a cool, dark place. This allows the different ingredients to meld and harmonize.
- Evaluate the resulting accords on scent strips, following the procedure outlined in Protocol 4.1, to determine the impact of **4'-Methylvalerophenone** on the overall fragrance profile.

Safety and Handling

GHS Hazard Statements:

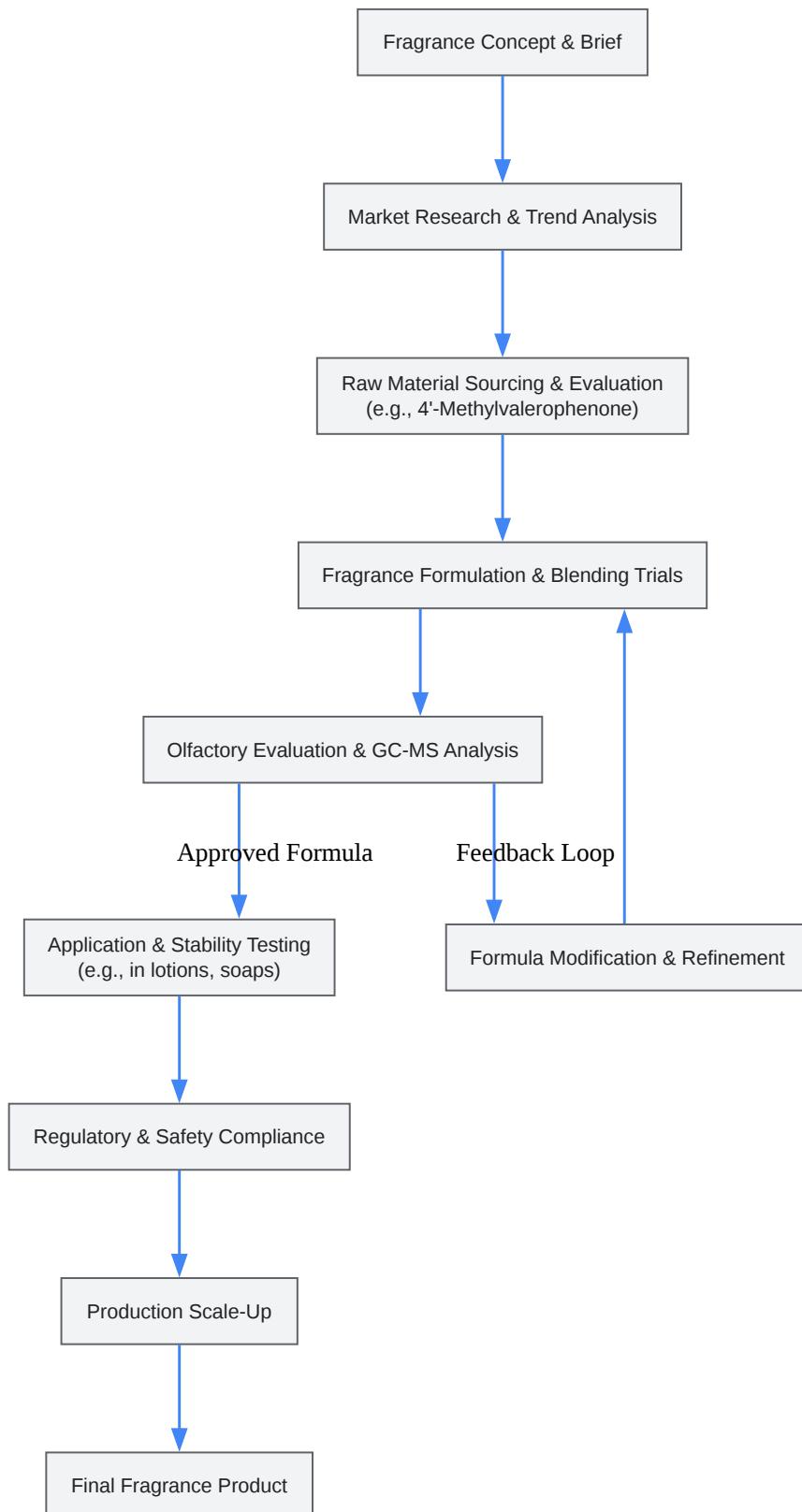
- H302: Harmful if swallowed.[\[1\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)

Precautionary Statements:

- It is recommended to handle **4'-Methylvalerophenone** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store away from heat and open flames.

Visualizing the Fragrance Development Workflow

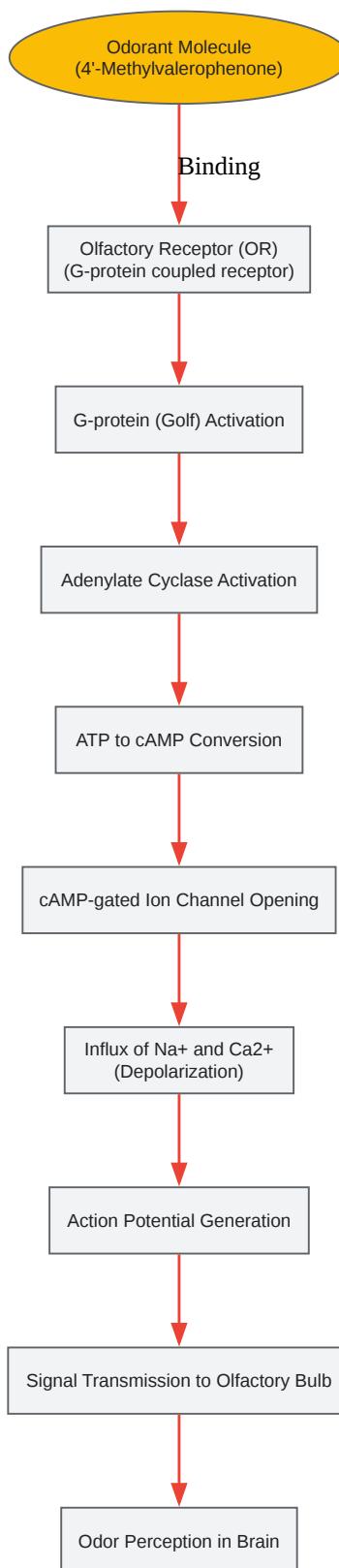
The following diagram illustrates a typical workflow for the development of a new fragrance, from initial concept to final product.

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Caption: A flowchart illustrating the key stages in the fragrance development process.

Olfactory Signaling Pathway

The perception of an odorant like **4'-Methylvalerophenone** begins with its interaction with olfactory receptors in the nasal cavity. This initiates a complex signaling cascade that results in the perception of smell in the brain.



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Caption: A simplified diagram of the olfactory signal transduction pathway.

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